

# A Comprehensive Technical Guide to the Physicochemical Properties of Bis(2-butoxyethyl) Phthalate

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## Compound of Interest

Compound Name: *Bis(2-butoxyethyl) phthalate*

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## Introduction

**Bis(2-butoxyethyl) phthalate**, also known as DBEP, is a phthalate ester characterized by the formal condensation of phthalic acid with two molecules of 2-butoxyethanol. It is a colorless to pale-straw colored, oily liquid.<sup>[1][2]</sup> Primarily utilized as a plasticizer, it imparts flexibility and durability to various polymers, including polyvinyl chloride (PVC) and polyvinyl acetate.<sup>[2][3]</sup> Its widespread use in consumer and industrial products necessitates a thorough understanding of its physicochemical properties for risk assessment, environmental fate modeling, and in the context of drug development, for evaluating its potential as an excipient or its interaction with biological systems. This guide provides a detailed overview of the core physicochemical properties of **Bis(2-butoxyethyl) phthalate**, methodologies for their determination, and a visualization of a key experimental workflow.

## Physicochemical Data Summary

The following table summarizes the key physicochemical properties of **Bis(2-butoxyethyl) phthalate**, compiled from various reliable sources.

| Property   | Value   | Source(s)    |
|--|---|--------------|
| IUPAC Name   | bis(2-butoxyethyl) benzene-1,2-dicarboxylate              | [1][3]       |
| CAS Number   | 117-83-9  | [2][3][4]    |
| Molecular Formula  | C <sub>20</sub> H <sub>30</sub> O <sub>6</sub>            | [1][2][4][5] |
| Molecular Weight   | 366.45 g/mol  | [1][2][4][5] |
| Physical Description                                       | Colorless, oily liquid                                    | [1][2][6]    |
| Melting Point  | -55 °C (-67 °F)   | [1][5]       |
| Boiling Point  | 270 °C (518 °F) at 22 mmHg<br>405.2 °C at 760 mmHg        | [1][2][5][7] |
| Density  | 1.06 g/cm <sup>3</sup> at 20 °C                           | [1][2]       |
| Vapor Pressure   | 2.17 x 10 <sup>-3</sup> mmHg at 25 °C                     | [1][6]       |
| Water Solubility   | 300 mg/L (temperature not specified)<br><0.3 g/L at 20 °C | [1][7]       |
| Octanol-Water Partition Coefficient (log K <sub>ow</sub> ) | 4.4   | [1][7]       |
| Flash Point  | 208 °C (407 °F) (Closed Cup)<br>171 °C (340 °F)           | [1][5]       |
| Refractive Index   | 1.486 at 20 °C  | [1][2]       |
| Viscosity  | 42 mPa·s at 20 °C   | [1]          |

## Experimental Protocols for Physicochemical Property Determination

The determination of the physicochemical properties of chemical substances like **Bis(2-butoxyethyl) phthalate** is guided by standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure data reliability and comparability across different laboratories.

## Melting Point/Melting Range (OECD Guideline 102)

This guideline describes several methods for determining the melting point of a substance.<sup>[5]</sup><sup>[8]</sup><sup>[9]</sup> For a liquid at room temperature like **Bis(2-butoxyethyl) phthalate**, the freezing point is determined, which is the temperature at which it transitions from a liquid to a solid state.

- General Procedure (Freezing Temperature Method):
  - A sample of the liquid is placed in a test tube and cooled slowly while being continuously stirred.
  - The temperature is recorded at regular intervals.
  - A temperature plateau, where the temperature remains constant while the substance crystallizes, indicates the freezing point.
  - Alternatively, methods like Differential Scanning Calorimetry (DSC) or Differential Thermal Analysis (DTA) can be used, which measure the temperature and heat flow associated with thermal transitions in the material.<sup>[5]</sup><sup>[9]</sup>

## Boiling Point (OECD Guideline 103)

This guideline provides various methods for determining the boiling point of liquid substances.<sup>[3]</sup><sup>[10]</sup><sup>[11]</sup>

- General Procedure (Ebulliometer Method):
  - An ebulliometer, an apparatus designed for precise boiling point measurement, is filled with the test substance.
  - The liquid is heated, and the temperature of the boiling liquid and its vapor are measured under equilibrium conditions.
  - The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.<sup>[3]</sup><sup>[10]</sup>
  - Corrections for pressure differences from standard atmospheric pressure (101.325 kPa) may be necessary.

## Water Solubility (OECD Guideline 105)

This guideline details methods for determining the solubility of substances in water.<sup>[1][12][13]</sup>  
<sup>[14]</sup> For substances with low solubility, like many phthalates, the flask method is appropriate.

- General Procedure (Flask Method):
  - An excess amount of the test substance is added to a flask containing purified water.
  - The flask is agitated at a constant temperature (e.g., 20 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).<sup>[13]</sup>
  - After equilibration, the mixture is centrifuged or filtered to separate the undissolved substance.<sup>[13]</sup>
  - The concentration of the substance in the clear aqueous phase is then determined using a suitable analytical method, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).<sup>[13]</sup>

## Vapor Pressure (OECD Guideline 104)

This guideline describes several methods for determining the vapor pressure of a substance.<sup>[2]</sup>  
<sup>[6][15][16][17]</sup>

- General Procedure (Static Method):
  - A known amount of the substance is introduced into a vacuum-tight vessel equipped with a pressure measuring device.
  - The vessel is thermostated at the desired temperature until the pressure reading is constant, indicating that equilibrium between the condensed and vapor phases has been reached.<sup>[15]</sup>
  - The vapor pressure is measured at a minimum of two different temperatures to establish the vapor pressure curve.<sup>[2]</sup>

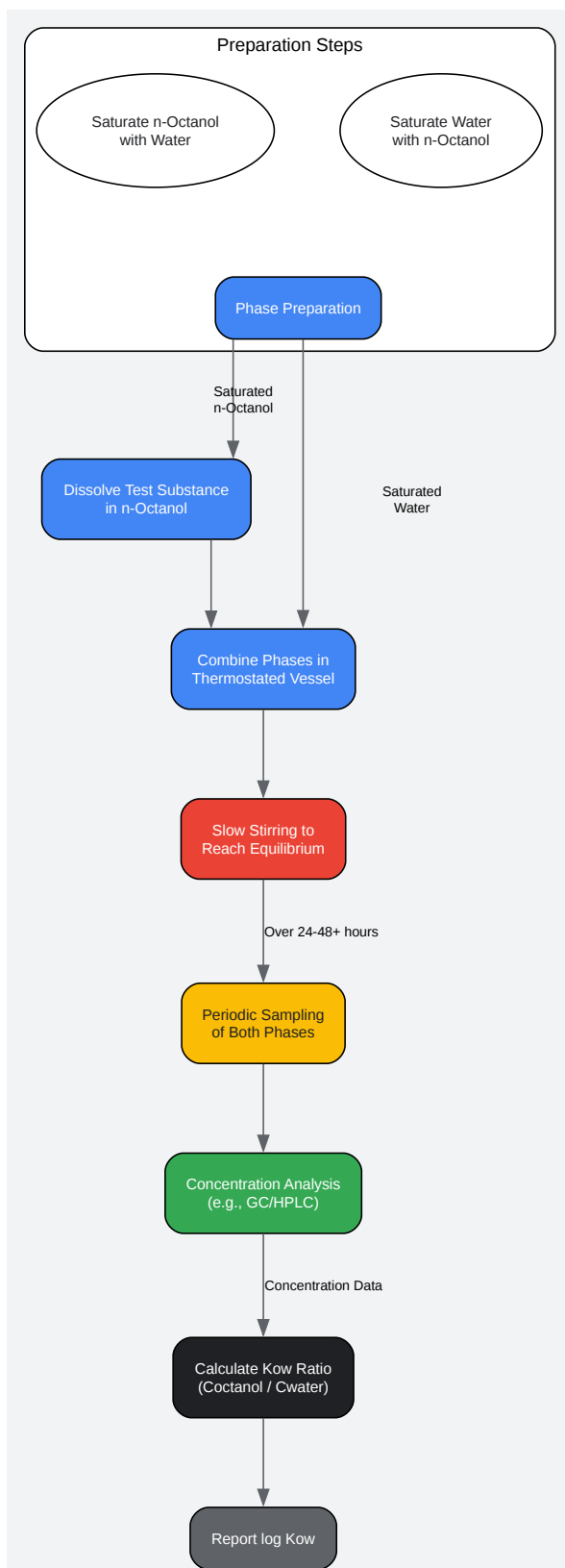
## Partition Coefficient (n-octanol/water) (OECD Guideline 123)

The octanol-water partition coefficient ( $K_{ow}$ ) is a measure of a chemical's lipophilicity. For highly hydrophobic substances like **Bis(2-butoxyethyl) phthalate** ( $\log K_{ow} > 4$ ), the slow-stirring method is preferred over the traditional shake-flask method to avoid the formation of micro-emulsions.[\[18\]](#)[\[19\]](#)[\[20\]](#)

- General Procedure (Slow-Stirring Method):
  - Water and n-octanol are mutually saturated before the experiment.
  - The test substance is dissolved in the n-octanol phase.
  - The two phases are combined in a thermostated vessel and stirred slowly to create a stable interface without forming an emulsion.[\[18\]](#)[\[21\]](#)
  - The system is stirred for a sufficient time (can be several days) to reach equilibrium.
  - Samples are taken from both the n-octanol and water phases at various time points to confirm equilibrium has been reached.[\[18\]](#)[\[22\]](#)
  - The concentration of the substance in each phase is determined by a suitable analytical method.
  - The  $K_{ow}$  is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.[\[18\]](#)[\[22\]](#)

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the octanol-water partition coefficient using the slow-stirring method, as described in OECD Guideline 123.



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### Workflow for Kow Determination (Slow-Stir Method)

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